

# 3-Dimethylaminopropylamine safety, handling, and disposal protocols

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## Compound of Interest

Compound Name: *3-Dimethylaminopropylamine*

Cat. No.: B130723

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An In-depth Technical Guide to **3-Dimethylaminopropylamine** (DMAPA): Safety, Handling, and Disposal

## Abstract

This technical guide provides comprehensive safety, handling, and disposal protocols for **3-Dimethylaminopropylamine** (CAS No. 109-55-7), a crucial organic intermediate used in various industrial and research applications. This document is intended for researchers, scientists, and drug development professionals who handle this chemical. It outlines potential hazards, provides detailed procedures for safe use, and offers clear guidelines for emergency response and waste disposal, ensuring the safety of personnel and the environment.

## Chemical Identification and Properties

**3-Dimethylaminopropylamine**, also known as DMAPA or N,N-Dimethyl-1,3-propanediamine, is a colorless, clear liquid with a characteristic amine-like odor.<sup>[1][2][3]</sup> It is highly soluble in water and many common organic solvents.<sup>[3][4]</sup>

## Physical and Chemical Properties

The key physical and chemical properties of DMAPA are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	109-55-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C5H14N2	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	102.18 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless, clear liquid	<a href="#">[3]</a>
Odor	Amine-like	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	133 °C / 271.4 °F @ 760 mmHg	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	-60 °C / -76 °F	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	32 °C / 89.6 °F	<a href="#">[3]</a> <a href="#">[5]</a>
Specific Gravity	0.810	<a href="#">[5]</a>
Vapor Pressure	8 mbar @ 20 °C	<a href="#">[5]</a>
Water Solubility	Soluble	<a href="#">[3]</a> <a href="#">[4]</a>
pH	12.7 (10% aqueous solution)	<a href="#">[5]</a>
Autoignition Temp.	215 °C / 419 °F	<a href="#">[5]</a>
Flammability Limits	Lower: 2.3%, Upper: 12.35%	<a href="#">[4]</a> <a href="#">[5]</a>
log P (octanol/water)	-0.352	<a href="#">[5]</a>

## Hazard Identification and Toxicity

DMAPA is classified as a hazardous substance, presenting multiple risks including flammability, corrosivity, and toxicity.[\[3\]](#)[\[5\]](#) It is crucial to understand these hazards to ensure safe handling.

## GHS Classification

- Flammable liquids: Category 3[\[5\]](#)[\[6\]](#)
- Acute toxicity, Oral: Category 4[\[5\]](#)

- Acute toxicity, Dermal: Category 4[5]
- Skin Corrosion/Irritation: Category 1B[5][6]
- Serious Eye Damage/Eye Irritation: Category 1[5]
- Skin Sensitization: Category 1[5]
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)[5]

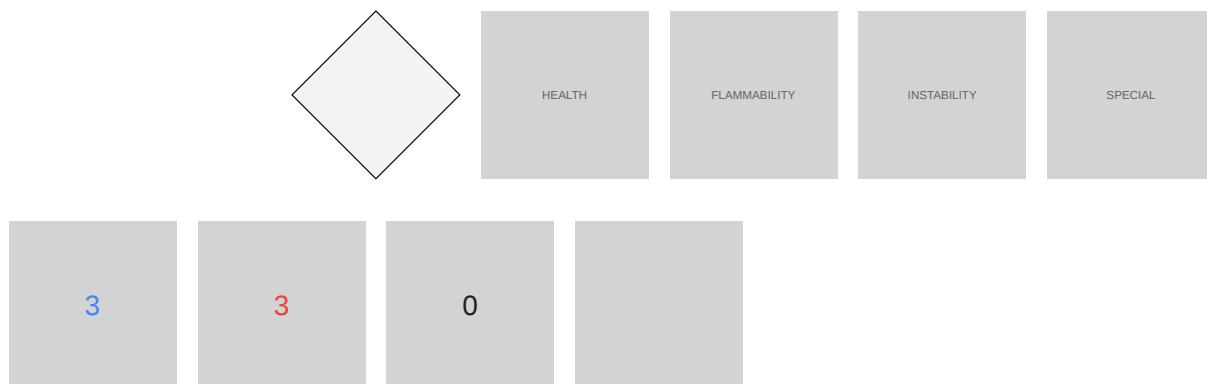
## Hazard Statements

- H226: Flammable liquid and vapor.[7]
- H302: Harmful if swallowed.[7]
- H311: Toxic in contact with skin.[7]
- H314: Causes severe skin burns and eye damage.[7]
- H317: May cause an allergic skin reaction.[7]
- H331: Toxic if inhaled.[7]

## NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond for DMAPA indicates the following hazards:

- Health (Blue): 3 - Can cause serious or permanent injury.[8]
- Flammability (Red): 3 - Can be ignited under almost all ambient temperature conditions.[8]
- Instability (Yellow): 0 - Normally stable, even under fire conditions.[8]



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NFPA 704 Hazard Diamond for DMAPA.

## Toxicity Data

The following table summarizes key toxicity data from animal studies.

Test	Species	Route	Value	Citations
LD50	Rat	Oral	410 mg/kg	<a href="#">[2]</a> <a href="#">[9]</a>
LD50	Rat (male)	Oral	922 - 1,870 mg/kg	<a href="#">[10]</a>
LD50	Mice	Oral	1,500 - 1,640 mg/kg	<a href="#">[10]</a>
LC50	Rat	Inhalation	> 4.3 mg/L (4 hours)	<a href="#">[9]</a>
Skin Irritation	Rabbit	Dermal	Corrosive	<a href="#">[2]</a>
Eye Irritation	Rabbit	Ocular	Corrosive	<a href="#">[2]</a>

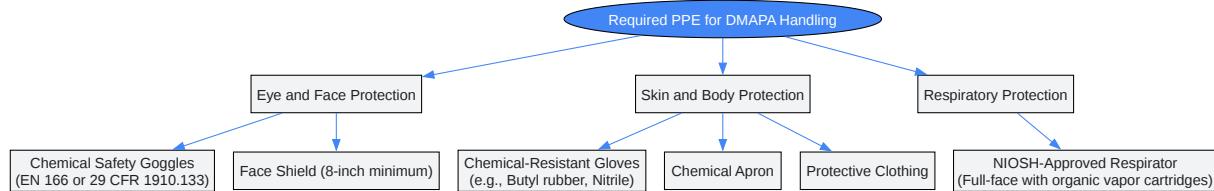
## Experimental Protocols

Detailed experimental protocols for specific research applications involving **3-Dimethylaminopropylamine** are not available within the scope of safety and handling datasheets. Researchers should develop specific standard operating procedures (SOPs) based on the safety information presented in this guide and their specific experimental design.

## Handling and Storage Protocols

### Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the procedures to be performed.



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Personal Protective Equipment (PPE) for handling DMAPA.

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5] A full face shield is also recommended.[3][11]
- Skin Protection: Wear appropriate protective gloves and a chemical apron or other protective clothing to prevent skin exposure.[1] Contaminated clothing should not be allowed out of the workplace.[2]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below exposure limits, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[1] A NIOSH-approved full-face chemical cartridge respirator with organic vapor cartridges is recommended.[8][12]

## Engineering Controls

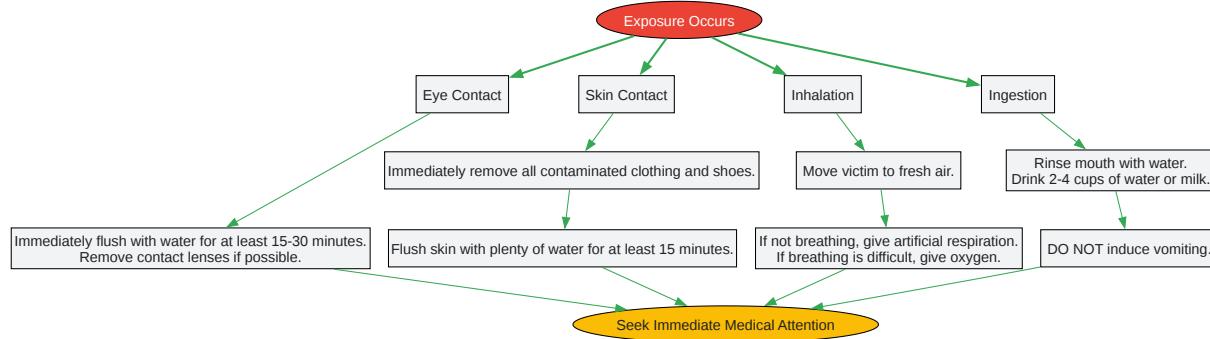
- Ventilation: Use only outdoors or in a well-ventilated area.[5] Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[1]
- Fire Safety: Use explosion-proof electrical, ventilating, and lighting equipment.[5] Keep away from heat, sparks, open flames, and hot surfaces.[1][2][5] Ground and bond containers when transferring material.[1] Use only non-sparking tools.[5]

## Storage Requirements

- Conditions: Store in a cool, dry, well-ventilated area designated as a flammables area.[1][5] Keep containers tightly closed when not in use.[1][2] The product is hygroscopic and will absorb moisture from the air.[13]
- Incompatible Materials: Keep away from acids, strong oxidizing agents, acid chlorides, carbon dioxide, copper, zinc, and lead.[5][11][13]

## First Aid and Emergency Procedures

Immediate medical attention is required for all exposure incidents.[5]



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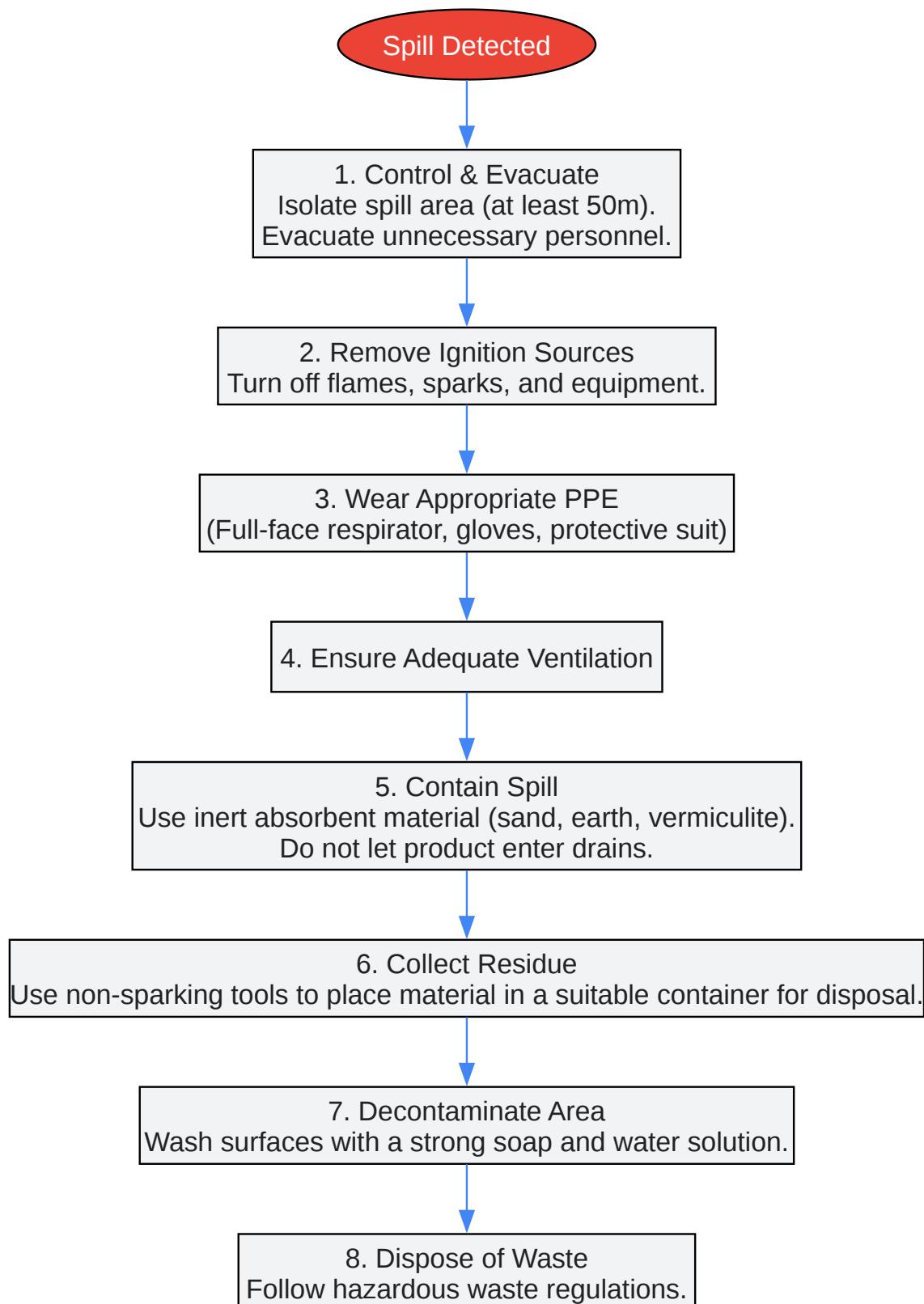
First aid workflow for exposure to DMAPA.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[5\]](#) Remove contact lenses if present and easy to do.[\[2\]](#) Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)[\[5\]](#) Wash the area with soap and water.[\[2\]](#) Get medical aid immediately.[\[1\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately.[\[2\]](#) If not breathing, give artificial respiration.[\[1\]](#) If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation.[\[1\]](#) Get medical aid immediately.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[2\]](#) If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#) Get medical aid immediately.[\[1\]](#)

## Spill and Disposal Protocols

### Accidental Release Measures

In the event of a spill, follow the "Three C's": Control, Contain, and Clean.[\[14\]](#)

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Logical workflow for DMAPA spill cleanup.

- Immediate Actions: Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[8][12] Evacuate unnecessary personnel and eliminate all ignition sources.[2][9]
- Containment: Use proper personal protective equipment.[2] Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[1] Prevent the spill from entering drains or waterways.[2]
- Cleanup: Use a spark-proof tool to collect the absorbed material and place it in a suitable, closed container for disposal.[1][5] For small spills, absorbent paper can be used.[8][12]
- Decontamination: After the material has been removed, wash any contaminated surfaces with a strong soap and water solution.[8][12]

## Waste Disposal

- Regulations: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[9][15]
- RCRA Classification: DMAPA waste is classified under RCRA as D001 (Ignitable waste) and D002 (Corrosive waste).[9]
- Procedure: Dispose of contents and containers to an approved waste disposal plant or a licensed facility.[5][15] Do not discharge into waterways or sewer systems.[15] Empty containers retain product residue and can be dangerous.[1]

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